

JAK2-IN-10 solubility and preparation for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JAK2-IN-10

Cat. No.: B12366677

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Application Notes and Protocols for JAK2-IN-10 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **JAK2-IN-10**, a potent inhibitor of the JAK2 V617F mutant. The following sections cover the compound's solubility, storage, mechanism of action, and comprehensive protocols for its application in key experimental setups.

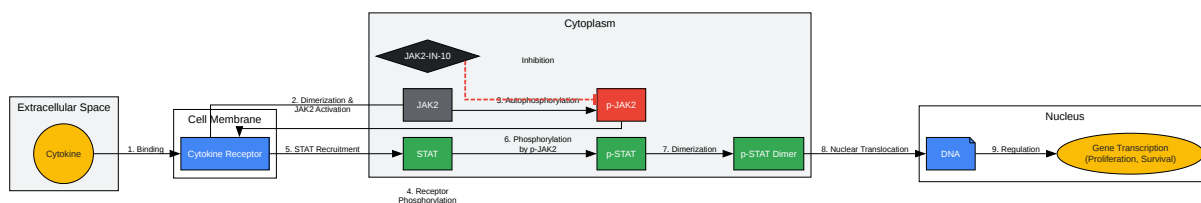
Product Information and Properties

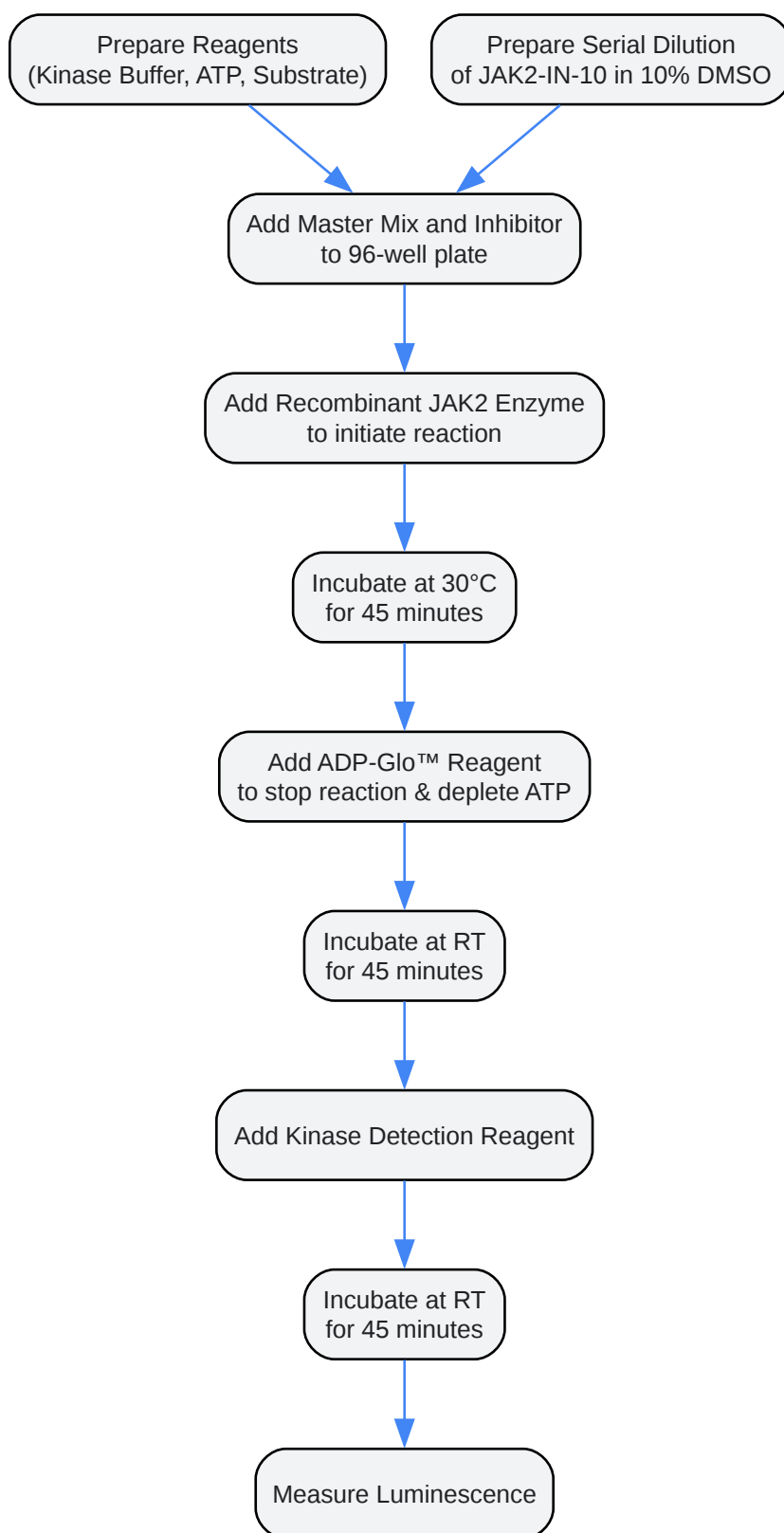
JAK2-IN-10 is a potent inhibitor of the Janus kinase 2 (JAK2) V617F mutant, with a reported IC₅₀ value of ≤ 10 nM[1]. The JAK2 V617F mutation is a key driver in the pathogenesis of several myeloproliferative neoplasms (MPNs), including polycythemia vera and essential thrombocythemia[2][3]. This makes **JAK2-IN-10** a valuable tool for research into these conditions and for the development of targeted therapies.

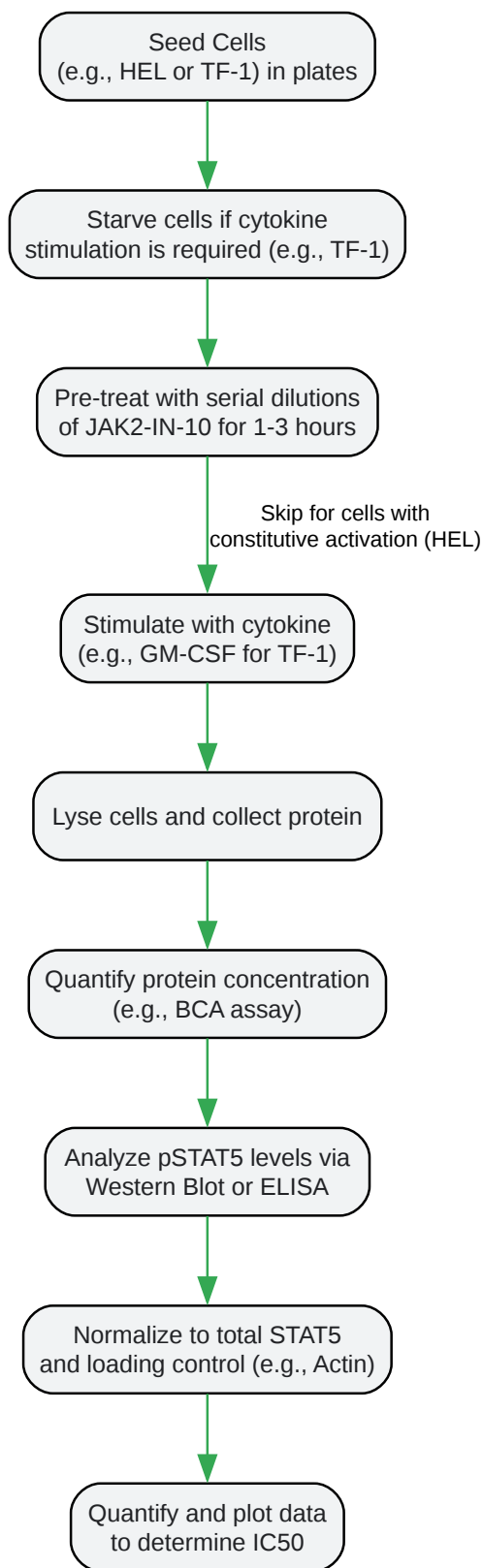
Mechanism of Action

The JAK/STAT signaling pathway is crucial for transducing signals from cytokines and growth factors, which regulate essential cellular processes like proliferation, differentiation, and apoptosis[4][5]. The pathway consists of three main components: cell surface receptors, Janus kinases (JAKs), and Signal Transducer and Activator of Transcription (STAT) proteins[6][7].

Upon cytokine binding, the associated receptors dimerize, bringing the JAKs into close proximity. The JAKs then auto-phosphorylate and phosphorylate the receptor, creating docking sites for STAT proteins[5]. Once recruited, STATs are phosphorylated by JAKs, leading to their dimerization and translocation to the nucleus, where they act as transcription factors to regulate target gene expression[5][7][8]. **JAK2-IN-10** exerts its inhibitory effect by targeting the JAK2 kinase, thereby blocking this phosphorylation cascade.







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- To cite this document: BenchChem. [JAK2-IN-10 solubility and preparation for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366677#jak2-in-10-solubility-and-preparation-for-experiments]

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